

5-Chloro-2-ethylimidazo[1,2-a]pyrazine: Proper Disposal Procedures

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Compound of Interest

Compound Name: 5-Chloro-2-ethylimidazo[1,2-a]pyrazine
CAS No.: 1053655-70-1
Cat. No.: B1498848

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Executive Summary & Compound Identification

This guide provides a definitive, step-by-step protocol for the disposal of **5-Chloro-2-ethylimidazo[1,2-a]pyrazine** (CAS: 1053655-70-1).^[1] As a halogenated heteroaromatic intermediate commonly used in drug discovery (specifically kinase inhibitor synthesis), this compound requires strict segregation from non-halogenated waste streams to prevent the formation of dioxins during incineration and to comply with EPA RCRA regulations.

Improper disposal (e.g., drain pouring or mixing with general trash) is a critical violation of federal safety standards.^[1]

Chemical Profile

Property	Detail
Chemical Name	5-Chloro-2-ethylimidazo[1,2-a]pyrazine
CAS Number	1053655-70-1
Molecular Formula	C ₈ H ₈ ClN ₃
Molecular Weight	181.62 g/mol
Physical State	Solid (typically off-white to yellow powder)
Hazard Class	Irritant / Harmful (Acute Tox. 4, Skin Irrit. 2, Eye Irrit. [1] [2] [3] [4] 2A)
Waste Stream	Halogenated Organic (Must be incinerated)

Hazard Assessment & Pre-Disposal Handling

Before initiating disposal, you must validate the state of the material. This compound is a halogenated organic solid. Its chlorine atom dictates the disposal pathway.

Critical Safety Hazards

- Inhalation/Contact: Causes serious eye irritation and skin sensitization. High potency is possible due to its structural similarity to bioactive kinase inhibitors.
- Environmental: Halogenated heterocycles are often persistent and toxic to aquatic life.
- Reactivity: Stable under normal conditions but emits toxic fumes (NO_x, HCl) upon combustion.

Pre-Disposal Checklist

- Segregation: Do NOT mix with non-halogenated solvents (e.g., Acetone, Ethanol) unless the entire mixture is labeled as halogenated.
- Containment: Ensure the material is in a screw-top glass or compatible polyethylene container.
- Labeling: Apply a hazardous waste label immediately upon declaring it waste.

Disposal Workflows

A. Solid Waste (Pure Substance)

Applicable for: Expired reagent, excess synthesis product, or degraded solids.

- Transfer: Move the solid material into a dedicated "Halogenated Organic Solid" waste container.
 - Note: If the original container is <50 mL, you may discard the entire container into the waste stream to avoid dust generation.
- Labeling: Mark the tag with the full chemical name (no abbreviations) and check "Toxic" and "Irritant".
- Storage: Store in the Satellite Accumulation Area (SAA) until pickup.

B. Liquid Waste (Mother Liquors/Solutions)

Applicable for: Reaction mixtures or HPLC effluents containing the compound.

- Segregation: Pour into the "Halogenated Solvent Waste" carboy (typically blue or yellow cans in many labs).
 - Crucial: Even if dissolved in methanol (non-halogenated), the presence of the chlorinated solute classifies the entire mixture as halogenated for incineration purposes.
- Compatibility Check: Ensure the waste carboy does not contain strong oxidizers or acids that could react with the imidazopyrazine nitrogen.

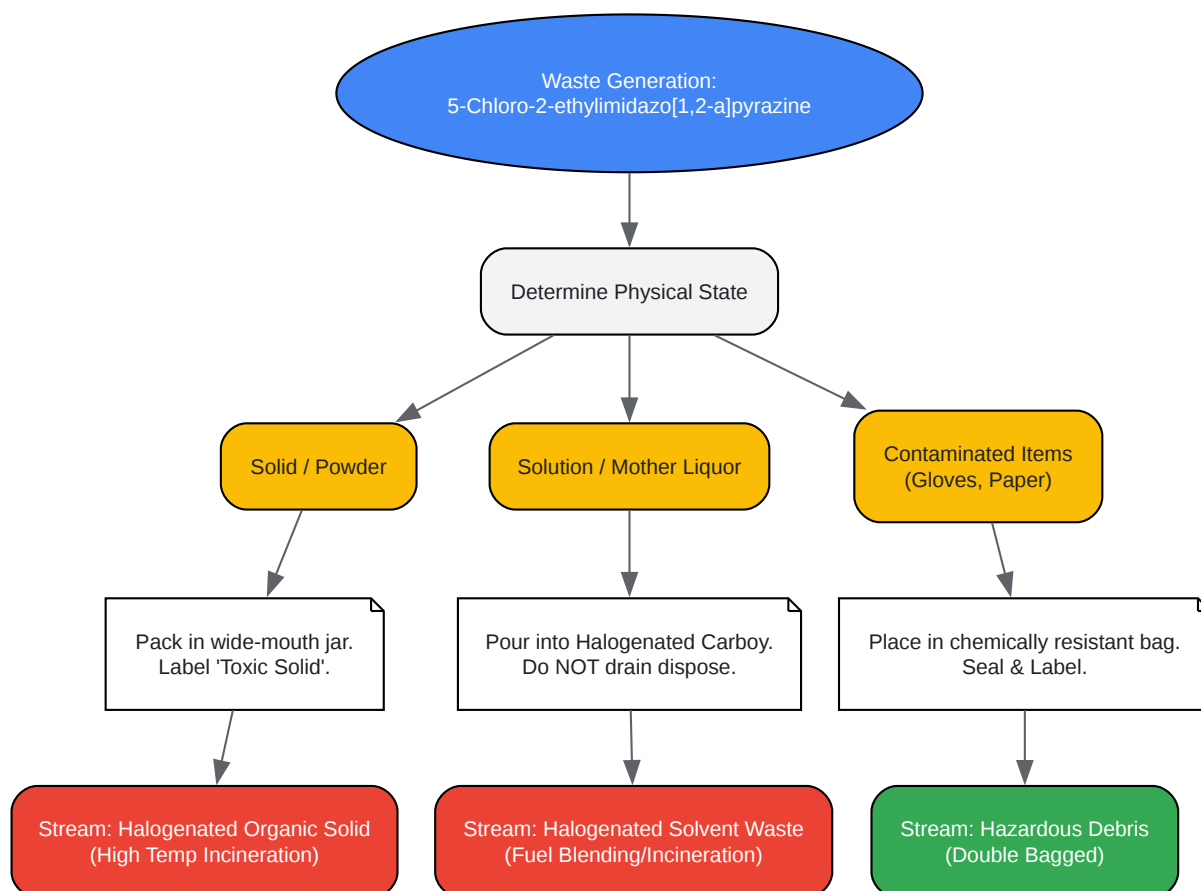
C. Contaminated Debris

Applicable for: Gloves, weighing boats, and paper towels.^[1]

- Bagging: Place items in a clear polyethylene bag (minimum 4 mil thickness).
- Double Containment: If the debris is heavily soiled (visible powder), double bag it.
- Tagging: Label as "Debris Contaminated with Halogenated Organics".

Visualized Disposal Decision Tree

The following diagram outlines the logical flow for determining the correct waste stream for **5-Chloro-2-ethylimidazo[1,2-a]pyrazine**.

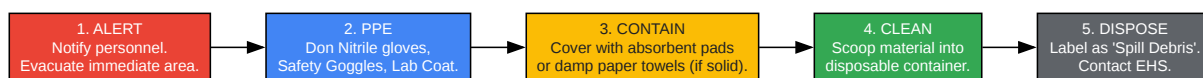


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Figure 1: Logical decision tree for segregating waste streams based on physical state.[1]

Emergency Spill Response Protocol

In the event of a spill, immediate action is required to prevent exposure and environmental contamination.



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Figure 2: Immediate response workflow for laboratory spills.

Spill Cleanup Steps:

- Isolate: Mark the area. If powder is airborne, evacuate the lab for 15 minutes to allow settling.
- Protect: Wear standard PPE (Nitrile gloves, goggles). A dust mask (N95) is recommended if handling dry powder.
- Absorb:
 - For Solids: Do not dry sweep. Cover with wet paper towels to suppress dust, then scoop up.
 - For Liquids: Use a universal absorbent pad or vermiculite.
- Decontaminate: Wipe the surface with a soap/water solution. Place all cleanup materials into the hazardous waste bag.

Regulatory & Compliance Data

Waste Codes (RCRA/EPA)

While this specific intermediate is not explicitly P-listed or U-listed, it falls under the "Characteristic" or "Generator Knowledge" rules for halogenated waste.^[1]

Classification	Code/Description	Reason
Primary Waste Code	Non-Regulated Hazardous Waste (or State Specific)	Unless ignitable (D001), it is often classified by toxicity.[1]
Halogen Content	> 1,000 ppm Halogens	Requires destructive incineration (800°C+) to destroy the C-Cl bond.[1]
DOT Shipping	Not typically regulated as Dangerous Goods in small quantities, but treat as Class 9 (Environmentally Hazardous) for bulk transport.	

Documentation Requirements[1][3][4][5][6][7][8]

- Waste Tag: Must list "**5-Chloro-2-ethylimidazo[1,2-a]pyrazine**" and "Halogenated".[1]
- SDS Access: Maintain a digital or physical copy of the Safety Data Sheet (SDS) near the waste accumulation area.

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